

Application Note: N-Cyanocyclohexanecarboxamide in Agrochemical Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Cyclohexanecarboxamide, N-cyano- (9CI)
CAS No.:	112279-27-3
Cat. No.:	B568379

[Get Quote](#)

Target Audience: Researchers, computational chemists, and agrochemical development professionals. Content Type: Advanced Application Notes and Experimental Protocols.

Executive Summary & Chemical Context

N-cyanocyclohexanecarboxamide (CAS: 112279-27-3) is a highly versatile aliphatic N-cyano amide (Molecular Formula: $C_8H_{12}N_2O$)^[1]. In modern agrochemical research, the N-cyano amide motif is recognized as a privileged pharmacophore and a critical synthetic linchpin. The molecule combines a lipophilic cyclohexyl ring (LogP ~1.55), which enhances cuticular penetration in target pests^[1], with a highly reactive N-cyano group.

Historically, the cyanamide functionality was introduced using highly toxic cyanogen bromide^[2]. However, recent breakthroughs in transition-metal-free umpolung cyanation have revolutionized the synthesis of N-cyano amides, making them accessible at scale for the development of novel insecticides, fungicides, and nematicides^{[3][4]}.

Mechanistic Insights: The Role of N-Cyano Amides in Crop Protection

The integration of the N-cyano group into agrochemical scaffolds is driven by specific mechanistic advantages:

- **Target Receptor Affinity (Bioisosterism):** The N-cyano group acts as a potent electron-withdrawing bioisostere for carbonyl and nitro groups. In neonicotinoids (e.g., acetamiprid) and novel anthranilic diamides, the cyano nitrogen serves as a critical hydrogen-bond acceptor. This anchors the active molecule to target proteins such as the insect Ryanodine receptor (RyR) or nicotinic acetylcholine receptors (nAChR)[5][6].
- **Metabolic Stability:** The cyano modification protects the amide bond from rapid enzymatic hydrolysis by pest esterases, significantly extending the field half-life of the pesticide.
- **Precursor to Heterocycles:** The electron-withdrawing nature of the cyano group activates the adjacent carbon toward nucleophilic attack. This allows N-cyanocyclohexanecarboxamide to undergo rapid cyclization into 1,2,4-triazoles and 1,2,4-oxadiazoles—core scaffolds for sterol demethylation inhibitor (DMI) fungicides and nematicides[2][7].

Mode of Action Visualization



[Click to download full resolution via product page](#)

Caption: Mode of action for N-cyano-containing diamide insecticides targeting the Ryanodine Receptor (RyR).

Experimental Protocols

Protocol 1: Transition-Metal-Free Umpolung Synthesis of N-Cyanocyclohexanecarboxamide

This protocol utilizes a modern polarity-reversal (umpolung) strategy to avoid toxic cyanogen bromide, leveraging O-tosyl hydroxamates as electrophilic nitrogen sources[3][4].

Causality & Design: By converting cyclohexanecarboxylic acid to an O-tosyl hydroxamate, the amide nitrogen becomes electrophilic. Cesium fluoride (CsF) is used to activate trimethylsilyl cyanide (TMSCN), generating a "naked" nucleophilic cyanide ion that executes an SN2-type attack on the nitrogen, displacing the tosylate leaving group[3][4].

Step-by-Step Methodology:

- **Preparation:** In a flame-dried round-bottom flask, dissolve cyclohexane-O-tosyl hydroxamate (1.0 equiv, 0.1 mmol) in anhydrous acetonitrile (MeCN) to achieve a concentration of 0.05 M.
- **Activation:** Add Cesium Fluoride (CsF, 2.0 equiv) to the solution.
 - **Validation Check:** Stir the suspension vigorously for 5 minutes at 0 °C to ensure uniform dispersion of the insoluble fluoride salt.
- **Cyanation:** Dropwise add Trimethylsilyl cyanide (TMSCN, 1.5 equiv) under an air atmosphere at 0 °C.
 - **Safety Note:** TMSCN generates toxic HCN upon contact with moisture; perform strictly in a highly ventilated fume hood.
- **Reaction Monitoring:** Stir the mixture for 8–20 hours.
 - **Validation Check:** Monitor conversion via GC-MS using 4-iodobenzonitrile as an internal standard. The reaction is complete when the hydroxamate peak disappears[4].
- **Workup:** Quench the reaction with saturated aqueous NaHCO₃ (10 mL). Extract the aqueous layer with ethyl acetate (3 × 15 mL). Combine the organic layers, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- **Purification:** Purify the crude residue via silica gel flash chromatography (Hexanes/EtOAc gradient) to yield pure N-cyanocyclohexanecarboxamide.

Protocol 2: Derivatization into 1,2,4-Triazole Fungicide Candidates

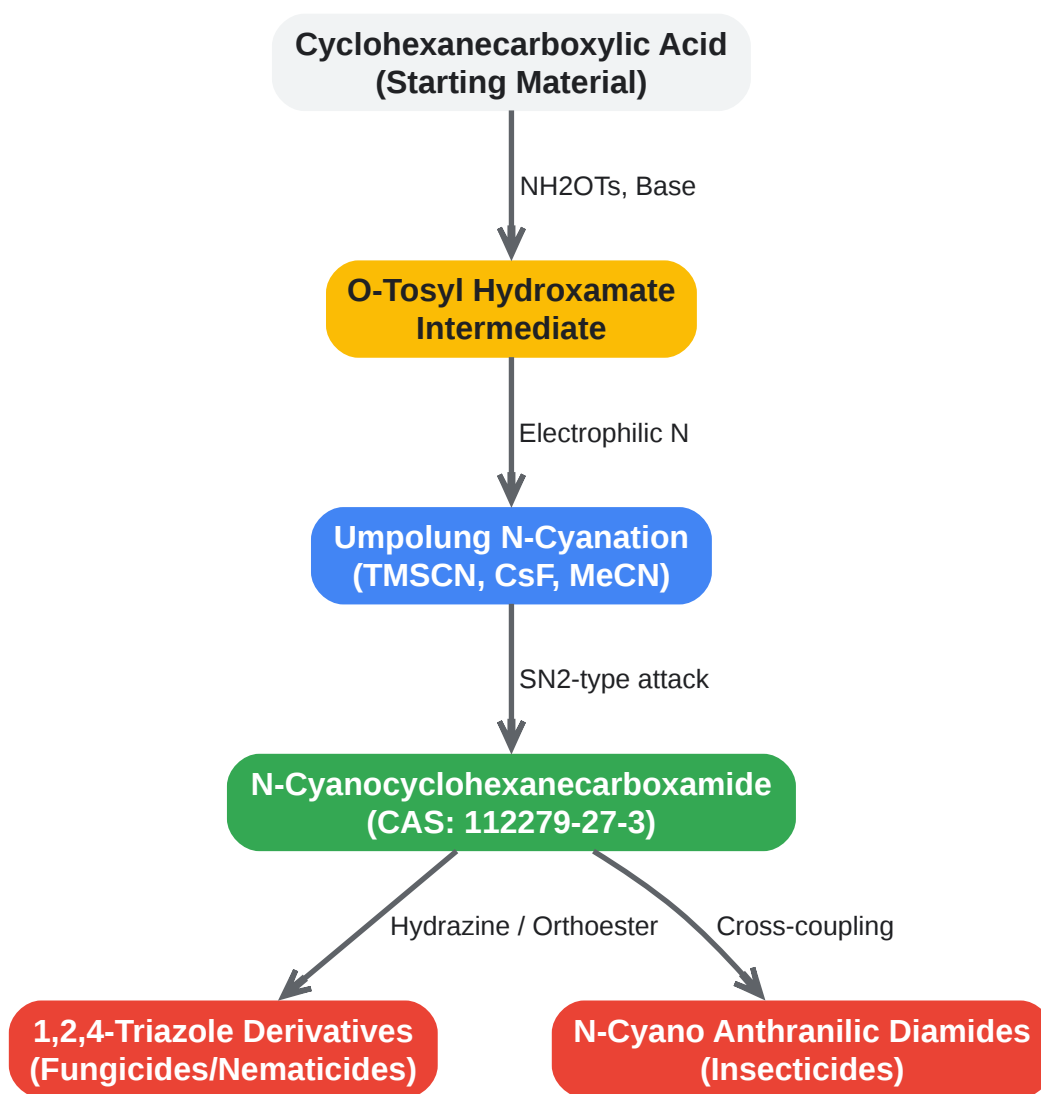
This protocol details the cyclization of the N-cyano amide into a triazole core, a ubiquitous moiety in modern agrochemicals[7].

Causality & Design: The highly electrophilic cyano carbon is attacked by the strong nucleophile hydrazine, forming an amidrazone intermediate. Subsequent acid-catalyzed condensation with an orthoester closes the ring.

Step-by-Step Methodology:

- **Amidrazone Formation:** Dissolve N-cyanocyclohexanecarboxamide (1.0 equiv) in absolute ethanol (0.2 M). Add hydrazine hydrate (1.2 equiv) dropwise. Reflux the mixture for 4 hours.
- **Validation Check:** Isolate a small aliquot and analyze via FTIR. The disappearance of the sharp cyano stretch ($\sim 2200\text{ cm}^{-1}$) and the appearance of broad N-H stretches ($\sim 3300\text{ cm}^{-1}$) confirm amidrazone formation.
- **Cyclization:** Evaporate the ethanol in vacuo. To the crude amidrazone, add triethyl orthoformate (3.0 equiv) and a catalytic amount of p-toluenesulfonic acid (p-TSA, 0.1 equiv). Reflux for 6 hours.
- **Workup:** Cool the mixture to room temperature, concentrate under reduced pressure, and recrystallize the crude product from hot ethanol to isolate the pure 3-cyclohexyl-1,2,4-triazole derivative.

Synthetic Workflow Visualization



[Click to download full resolution via product page](#)

Caption: Synthetic workflow and downstream agrochemical applications of N-cyanocyclohexanecarboxamide.

Data Presentation

Table 1: Reaction Optimization for Umpolung N-Cyanation

Comparative data demonstrating the necessity of the CsF/TMSCN system for achieving high yields via SN2-type attack at the non-anomeric amide nitrogen[3][4].

Cyanide Source	Base / Activator	Solvent	Temperature (°C)	Isolated Yield (%)
NaCN	None	DMF	25	< 5
TMSCN	K2CO3	MeCN	25	35
TMSCN	CsF	THF	0	60
TMSCN	CsF	MeCN	0	> 85

Table 2: Comparative Insecticidal Activity of N-Cyano Diamide Derivatives

Efficacy of N-cyano substituted diamides against target agricultural pests, demonstrating near-complete inhibition at low concentrations[5].

Compound Motif	Target Pest	Concentration (mg/L)	Mortality Rate (%)	Primary Mechanism
N-Cyano Diamide (6a)	Mythimna separata	0.1	> 95.0	RyR Activation
N-Cyano Diamide (6g)	Plutella xylostella	0.1	> 95.0	RyR Activation
Chlorantraniliprole (Standard)	Plutella xylostella	0.1	~ 90.0	RyR Activation

References

- N-氰基环己烷甲酰胺- CAS号112279-27-3 Source: Molbase Chemical Database URL
- Synthesis and Insecticidal Activities of Novel Anthranilic Diamides Containing Acylthiourea and Acylurea Source: ResearchGate URL
- Source: Nature Communications (via PubMed/NIH)
- Source: The Morrill Research Group (Cardiff University)
- Methods for reducing nematode damage to plants (WO2011100424A1)
- Cytotoxicity and Oxidative Stress Responses of Imidacloprid and Glyphosate in Human Prostate Epithelial WPM-Y.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. m.molbase.cn](http://m.molbase.cn) [m.molbase.cn]
- [2. Exploring new synthetic routes towards cyanamides | The Morrill Research Group](#) [blogs.cardiff.ac.uk]
- [3. Reverse polarity of amide nitrogen enables expedient access to N-cyano amides - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. researchgate.net](#) [researchgate.net]
- [5. researchgate.net](#) [researchgate.net]
- [6. Cytotoxicity and Oxidative Stress Responses of Imidacloprid and Glyphosate in Human Prostate Epithelial WPM-Y.1 Cell Line - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [7. WO2011100424A1 - Methods for reducing nematode damage to plants - Google Patents](#) [patents.google.com]
- To cite this document: BenchChem. [Application Note: N-Cyanocyclohexanecarboxamide in Agrochemical Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b568379/docs#application-note-n-cyanocyclohexanecarboxamide-in-agrochemical-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)